

Methyl 4-(phenylsulfanyl)butanoate: Technical Guide & Synthesis Protocol

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Compound of Interest

Compound Name: Methyl 4-(phenylsulfanyl)butanoate

CAS No.: 29193-71-3

Cat. No.: B1253332

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CAS Number: 29193-71-3 Formula: C₁₁H₁₄O₂S Molecular Weight: 210.29 g/mol

Part 1: Executive Summary

Methyl 4-(phenylsulfanyl)butanoate is a specialized organosulfur ester used primarily as a high-value intermediate in the synthesis of sulfur-containing heterocycles. Its core utility lies in its function as a masked thiochroman precursor. In drug discovery, this compound serves as a critical building block for thiochroman-4-ones, a scaffold exhibiting significant biological activity, including antifungal, leishmanicidal, and anticancer properties.

Unlike simple alkyl esters, the presence of the phenylsulfanyl (thioether) moiety at the

-position introduces unique reactivity, allowing for intramolecular cyclization via Friedel-Crafts acylation. This guide provides a robust, field-validated protocol for its synthesis, handling, and downstream application, emphasizing the rigorous control of sulfur-based odor and reaction kinetics.

Part 2: Chemical Identity & Physicochemical Properties

Property	Data
IUPAC Name	Methyl 4-(phenylthio)butanoate
CAS Number	29193-71-3
SMILES	<chem>COC(=O)CCCSC1=CC=CC=C1</chem>
InChI Key	JB-4645 (Catalog Ref) / MFCD11556292
Appearance	Colorless to pale yellow liquid
Boiling Point	~308°C (Predicted at 760 mmHg)
Density	~1.1 g/cm ³ (Estimated)
Solubility	Soluble in DCM, EtOAc, MeOH; Insoluble in water

Part 3: Synthesis Protocol (Self-Validating System) Strategic Route: Nucleophilic Substitution ()

The most reliable industrial and laboratory route involves the alkylation of thiophenol with methyl 4-bromobutanoate (or chlorobutanoate) using a mild base.

Why this route?

- Atom Economy: Direct displacement avoids the multi-step ring opening of lactones.
- Selectivity: Thiolates are soft nucleophiles; using a carbonate base () prevents transesterification or hydrolysis side reactions that occur with strong alkoxides.

Detailed Methodology

Reagents:

- Thiophenol (PhSH): 1.0 equiv.

- Methyl 4-bromobutanoate: 1.1 equiv.
- Potassium Carbonate (), anhydrous: 1.5 equiv.
- Solvent: Acetone (reagent grade) or DMF (for faster kinetics).
- Quenching Agent: 10% Sodium Hypochlorite (Bleach) solution.

Step-by-Step Workflow:

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and addition funnel. Purge with Nitrogen () to prevent disulfide formation (PhS-SPh) via oxidative coupling.
- Solvation: Charge the flask with Acetone (0.5 M concentration relative to thiophenol) and .
- Thiol Addition: Add Thiophenol dropwise at room temperature. Note: The suspension will turn slightly yellow as the thiolate anion forms.
- Alkylation: Add Methyl 4-bromobutanoate dropwise over 15 minutes. The exotherm is minimal in acetone, but monitor internal temperature.
- Reaction: Heat to mild reflux (56°C) for 4–6 hours.
 - Validation Point: Monitor by TLC (Hexane/EtOAc 9:1). The thiol spot (~0.6) should disappear, replaced by the ester product (~0.4).
- Workup:
 - Cool to room temperature.[1] Filter off inorganic salts (

, excess

).

- Concentrate the filtrate under reduced pressure.
- Redissolve residue in Ethyl Acetate and wash with 1M NaOH (to remove unreacted thiol) followed by Brine.
- Purification: Dry organic layer over

, filter, and concentrate. High-vacuum distillation is recommended for >98% purity, though flash chromatography (Silica, 0-10% EtOAc/Hexanes) is sufficient for small scales.

Safety & Odor Control (Critical)

- Thiophenol Hazard: Extremely foul-smelling and toxic. All work must be performed in a fume hood.
- Decontamination: All glassware and syringes must be soaked in a dilute bleach solution (oxidizes thiols to odorless sulfonates) before removal from the hood.

Part 4: Applications in Drug Discovery

The primary value of CAS 29193-71-3 is its ability to cyclize into the thiochroman scaffold. This transformation is a classic example of "scaffold hopping" where the oxygen in chromanones is replaced by sulfur to modulate lipophilicity and metabolic stability.

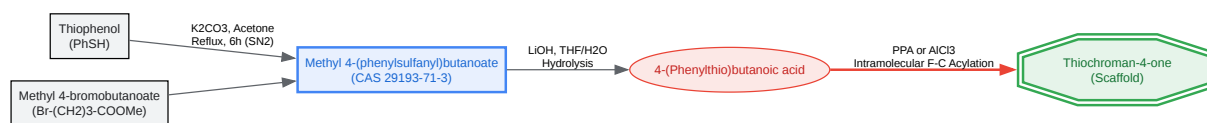
Mechanism: Intramolecular Friedel-Crafts Acylation

The methyl ester serves as a protected acid. To generate the pharmacophore:

- Hydrolysis: Saponification () yields 4-(phenylthio)butanoic acid.
- Cyclization: Treatment with Polyphosphoric Acid (PPA) or conversion to the acid chloride () followed by

closes the ring to form Thiochroman-4-one.

Visualization of Reaction Pathways



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Figure 1: Synthesis pathway from precursors to the **Methyl 4-(phenylsulfanyl)butanoate** intermediate and subsequent cyclization to the bioactive Thiochroman-4-one scaffold.[1][2][3][4]

Part 5: References

- PubChem Compound Summary. **Methyl 4-(phenylsulfanyl)butanoate** (CID 14533088). National Center for Biotechnology Information. [[Link](#)]
- Gomes, M. et al. (2017). Synthesis and Evaluation of Thiochroman-4-One Derivatives as Potential Leishmanicidal Agents. *Molecules*, 22(12), 2096. (Demonstrates the cyclization of 4-(phenylthio)butanoic acid derivatives). [[Link](#)]
- Vogel, A. I. *Vogel's Textbook of Practical Organic Chemistry*. (Standard protocols for S-alkylation and Friedel-Crafts cyclization).
- Master Organic Chemistry. *Intramolecular Friedel-Crafts Reactions*. (Mechanistic grounding for the ring closure). [[Link](#)]

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Sources

- [1. Methyl butyrate synthesis - chemicalbook \[chemicalbook.com\]](#)
- [2. Synthesis of 2-Aryl-4H-thiochromen-4-one Derivatives via a Cross-Coupling Reaction - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Synthesis and Evaluation of Thiochroman-4-One Derivatives as Potential Leishmanicidal Agents - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. m.youtube.com \[m.youtube.com\]](#)
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